

# long-term storage and stability of PD168393 stock

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## Compound of Interest

Compound Name: PD168393

Cat. No.: B1684512

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## Technical Support Center: PD168393

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage, stability, and handling of the EGFR inhibitor, **PD168393**.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **PD168393**?

For long-term stability, the solid form of **PD168393** should be stored at -20°C. Under these conditions, the compound is stable for up to three years.<sup>[1]</sup> To maintain quality, it is also recommended to store it under desiccating conditions.

Q2: What is the recommended solvent for preparing **PD168393** stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PD168393**.<sup>[1][2][3]</sup> The compound is readily soluble in DMSO at concentrations as high as 200 mg/mL. It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.<sup>[1]</sup> **PD168393** is insoluble in water and ethanol.<sup>[2][4]</sup>

Q3: How should I store **PD168393** stock solutions?

For optimal stability, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.<sup>[1]</sup> The storage temperature and duration will affect the stability of the stock

solution. Please refer to the table below for a summary of storage recommendations.

Q4: Can I store my **PD168393** stock solution at -20°C?

Yes, stock solutions in DMSO can be stored at -20°C, but for a shorter duration compared to -80°C. Stability at -20°C is reported to be for at least one month<sup>[1]</sup> and up to three months. For longer-term storage of over a month, -80°C is recommended.

Q5: Is **PD168393** light-sensitive?

While not explicitly stated in all datasheets, it is good laboratory practice to protect all chemicals from light, and some suppliers recommend protecting **PD168393** from light.

## Troubleshooting Guide

Issue: My **PD168393** powder won't fully dissolve in DMSO.

- Possible Cause 1: Incorrect Solvent. Ensure you are using DMSO and not water or ethanol, in which **PD168393** is insoluble.<sup>[2][4]</sup>
- Possible Cause 2: Moisture in DMSO. The presence of water in your DMSO can significantly decrease the solubility of **PD168393**.<sup>[1]</sup> Use fresh, anhydrous DMSO.
- Possible Cause 3: Insufficient Solvent. Check that you are using a sufficient volume of DMSO for the amount of compound. The solubility is high ( $\geq 18.45$  mg/mL), but it is still possible to oversaturate the solution.<sup>[2]</sup>
- Troubleshooting Tip: To aid dissolution, you can gently warm the tube at 37°C for 10 minutes and/or sonicate the solution for a short period.<sup>[2]</sup>

Issue: I am seeing precipitation in my stock solution after thawing.

- Possible Cause 1: Repeated Freeze-Thaw Cycles. This is a common issue that can be avoided by preparing single-use aliquots of your stock solution.<sup>[1]</sup>
- Possible Cause 2: Storage at -20°C for an extended period. If stored at -20°C for longer than the recommended one to three months, the compound may begin to come out of solution.<sup>[1]</sup>

- Troubleshooting Tip: If you observe precipitation, try gently warming and vortexing the solution to redissolve the compound before use. However, for best results, it is recommended to use a fresh aliquot.

## Quantitative Data Summary

Parameter	Storage Condition	Stability/Solubility
Solid Form	-20°C	Up to 3 years[1]
Stock Solution	-80°C in DMSO	Up to 1 year[1]
-20°C in DMSO	1 to 3 months[1]	
Solubility	In DMSO	≥18.45 mg/mL to 200 mg/mL[2]
In Water	Insoluble[2][4]	
In Ethanol	Insoluble[2][4]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **PD168393** Stock Solution in DMSO

- Materials:
  - **PD168393** (solid form)
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  - Calculate the required mass of **PD168393** for your desired volume of 10 mM stock solution (Molecular Weight: 369.22 g/mol ).
  - Weigh the calculated amount of **PD168393** powder and place it in a sterile microcentrifuge tube.

- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the solid is completely dissolved. Gentle warming (37°C) or brief sonication can be used to aid dissolution if necessary.[2]
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (1-3 months).[1]

## Protocol 2: Preparation of a Working Solution for In Vivo Experiments

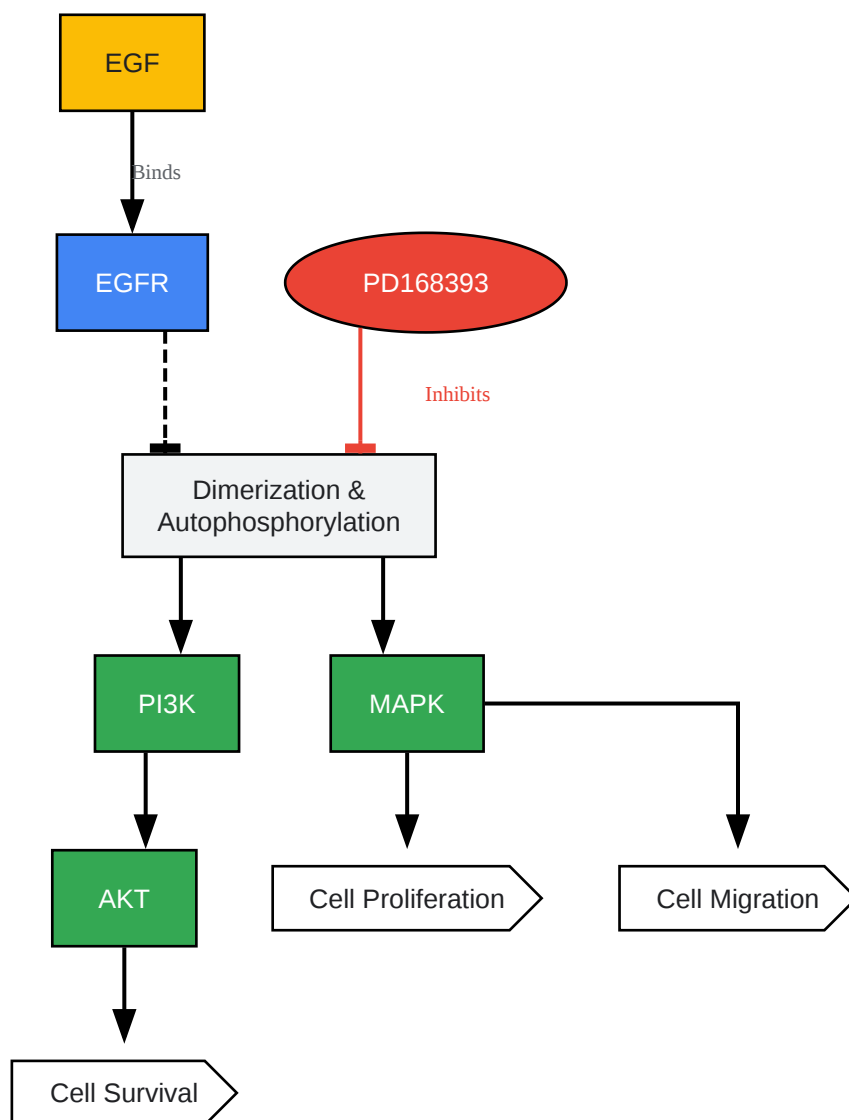
For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[5] The following is an example protocol and may require optimization for your specific animal model.

- Materials:
  - **PD168393** stock solution in DMSO (e.g., 25 mg/mL)
  - PEG300
  - Tween-80
  - Saline (0.9% NaCl in sterile water)
- Procedure (for a 1 mL working solution):
  - To 400 µL of PEG300, add 100 µL of a 25 mg/mL **PD168393** stock solution in DMSO.
  - Mix thoroughly until the solution is clear.
  - Add 50 µL of Tween-80 and mix again until the solution is clear.
  - Add 450 µL of saline to bring the final volume to 1 mL.
  - Mix the final solution thoroughly before administration.

## Visualizations

### PD168393 Mechanism of Action and EGFR Signaling Pathway

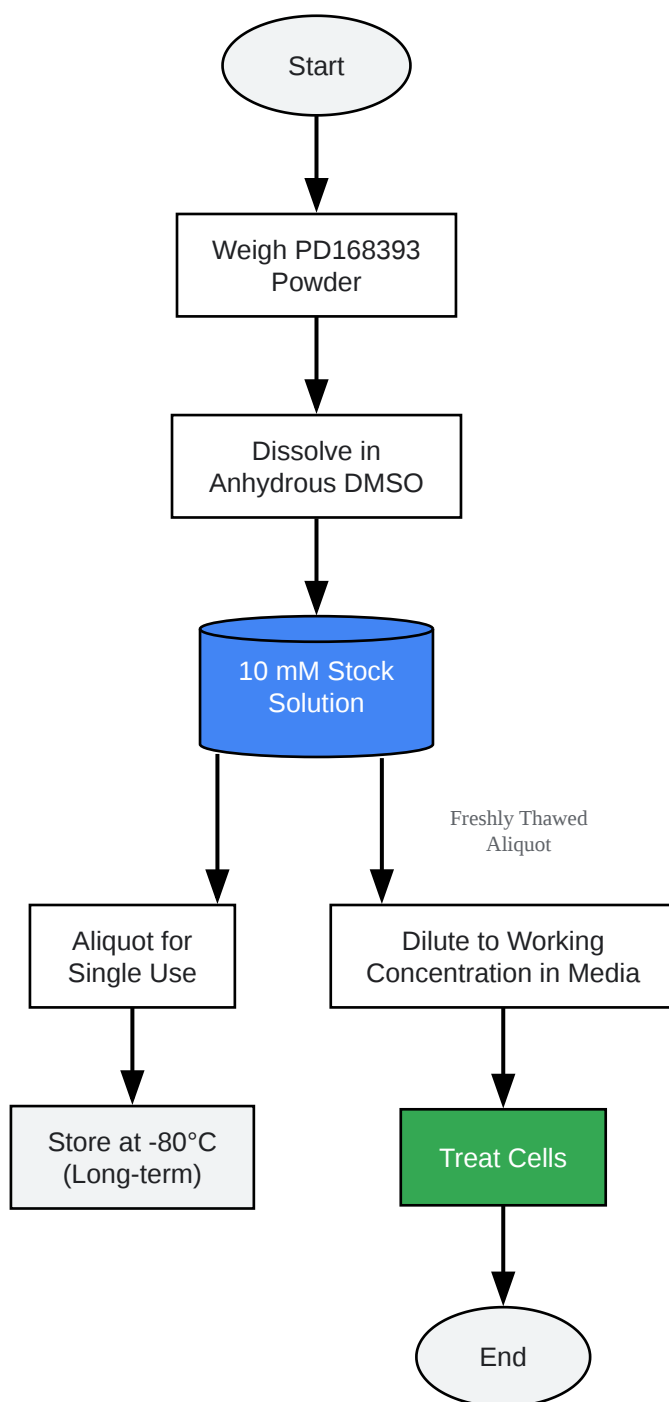
**PD168393** is a potent and irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1][5] It acts by covalently binding to a specific cysteine residue (Cys-773) in the ATP-binding pocket of the EGFR catalytic domain.[1] This irreversible binding blocks the autophosphorylation of the receptor, which is a critical step for the activation of downstream signaling pathways.[2][6] The inhibition of EGFR signaling affects multiple cellular processes, including proliferation, migration, and survival.[6] **PD168393** is highly selective for EGFR and ErbB2 and does not significantly inhibit other protein kinases such as insulin receptor, PDGFR, FGFR, or PKC.[1][5]



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Caption: EGFR signaling pathway and the inhibitory action of **PD168393**.

Experimental Workflow: Preparing **PD168393** for Cellular Assays



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Caption: Workflow for preparing **PD168393** stock and working solutions.

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